

5-Amino-1H-indazol-3-ol chemical properties and structure

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Compound of Interest

Compound Name: 5-Amino-1H-indazol-3-ol

Cat. No.: B1283361

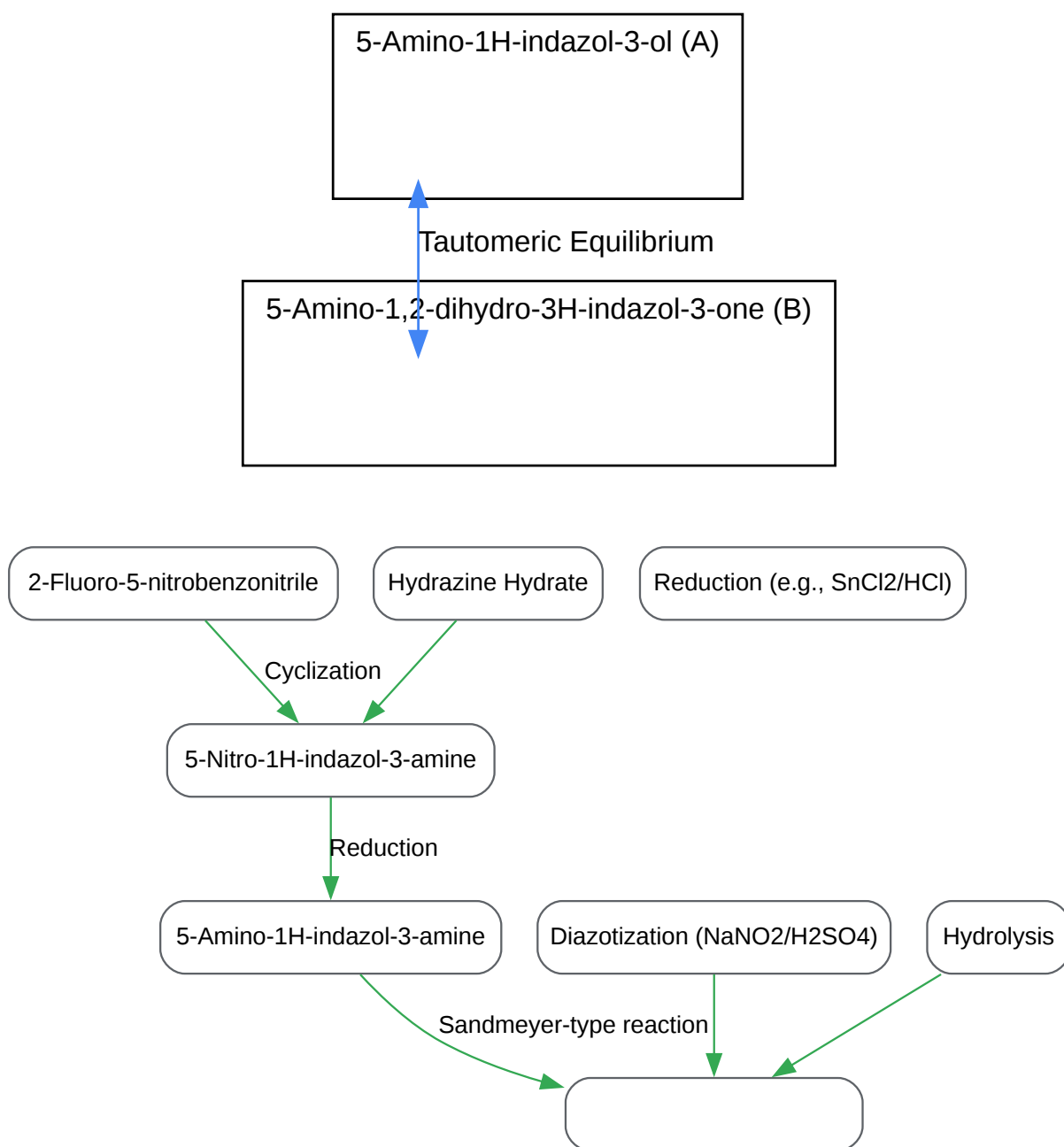
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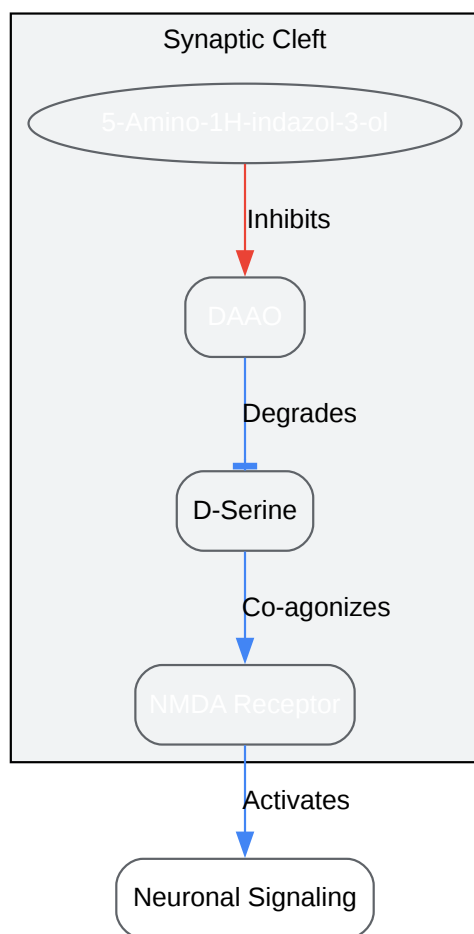
Chemical Structure and Identification

5-Amino-1H-indazol-3-ol is a heterocyclic aromatic compound. The indazole core is a bicyclic system composed of a benzene ring fused to a pyrazole ring. The structure is characterized by an amino group at the 5th position and a hydroxyl group at the 3rd position.

A critical aspect of the structure of 3-hydroxyindazoles is the existence of tautomerism. The "ol" form (A) can exist in equilibrium with the "one" form (B, 1,2-dihydro-3H-indazol-3-one). While the "ol" form is specified, the tautomeric equilibrium may influence the compound's properties and reactivity.

Chemical Structure of **5-Amino-1H-indazol-3-ol** Tautomers





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